

Solubility of chlorobis(pentafluorophenyl)borane in organic solvents

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Compound of Interest

Compound Name: Chlorobis(pentafluorophenyl)borane

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Solubility of Chlorobis(pentafluorophenyl)borane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **chlorobis(pentafluorophenyl)borane** in organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility information inferred from the compound's chemical properties and data from structurally similar compounds. Furthermore, it details a comprehensive experimental protocol for determining the solubility of organoboron compounds.

Introduction to Chlorobis(pentafluorophenyl)borane

Chlorobis(pentafluorophenyl)borane, with the chemical formula $(C_6F_5)_2BCl$, is a potent Lewis acid due to the electron-withdrawing nature of its two pentafluorophenyl groups, which enhances the electrophilicity of the boron center.^[1] This characteristic significantly influences its interaction with and solubility in various organic solvents. Solvents possessing Lewis basicity, such as ethers and acetonitrile, are capable of forming dative bonds with the boron atom, suggesting a degree of solubility through complex formation.^[1]

Qualitative Solubility Profile

While specific quantitative data for **chlorobis(pentafluorophenyl)borane** is scarce, the solubility of the closely related and well-studied compound, tris(pentafluorophenyl)borane ($(\text{C}_6\text{F}_5)_3\text{B}$), provides valuable insights. Tris(pentafluorophenyl)borane is reported to be soluble in a range of non-polar and polar aprotic solvents.^{[2][3]} Based on this, a qualitative solubility profile for **chlorobis(pentafluorophenyl)borane** can be inferred.

Solvent Class	Examples	Expected Solubility	Rationale
Halogenated Solvents	Dichloromethane, Chloroform	Likely Soluble	These solvents are relatively non-coordinating and are commonly used for reactions involving Lewis acidic boranes. The analogous tris(pentafluorophenyl) borane shows good solubility in these solvents. [2] [3]
Aromatic Hydrocarbons	Toluene, Hexane	Likely Soluble	These non-polar solvents are also common media for reactions with organoboron compounds. Tris(pentafluorophenyl) borane is soluble in both toluene and hexane. [2] [3]
Ethers	Diethyl ether, Tetrahydrofuran (THF)	Soluble, with potential for coordination	Ethereal solvents are Lewis bases and can form adducts with the electron-deficient boron center of chlorobis(pentafluorophenyl) borane. [1] This interaction would facilitate dissolution.
Polar Aprotic Solvents	Acetonitrile	Soluble, with strong coordination	Acetonitrile is a stronger Lewis base than ethers and is expected to

coordinate strongly with the borane, leading to good solubility.[1]

Protic Solvents

Water, Alcohols

Likely to react

Due to its high Lewis acidity, chlorobis(pentafluorophenyl)borane is expected to be sensitive to moisture and protic solvents, leading to decomposition or reaction rather than simple dissolution. The related tris(pentafluorophenyl)borane is known to be hygroscopic and forms a trihydrate.[4]

Experimental Protocol for Solubility Determination: Dynamic (Synthetic) Method

The dynamic, or synthetic, method is a reliable technique for determining the solubility of organoboron compounds.[5][6] This method involves observing the temperature at which a solid solute completely dissolves in a solvent upon controlled heating of a mixture with a known composition.

Materials and Equipment

- **Chlorobis(pentafluorophenyl)borane** (or other organoboron compound)
- Anhydrous organic solvent of interest
- Sealed glass ampoules or a jacketed glass vessel with a stirrer

- Precision balance (accuracy ± 0.1 mg)
- Temperature-controlled bath (e.g., oil bath or cryostat)
- Calibrated thermometer or temperature probe (accuracy ± 0.1 K)
- Light source and detector (for turbidity measurement) or visual observation setup
- Magnetic stirrer and stir bar

Procedure

- Sample Preparation:
 - Accurately weigh a specific amount of **chlorobis(pentafluorophenyl)borane** into a glass ampoule or the reaction vessel.
 - Add a precise amount of the desired anhydrous organic solvent to the vessel. The composition of the mixture (mole fraction or weight percentage) should be accurately known.
 - If using ampoules, they should be flame-sealed under an inert atmosphere (e.g., argon or nitrogen) to prevent contamination from atmospheric moisture.
- Solubility Measurement:
 - Place the vessel or ampoule in the temperature-controlled bath.
 - Begin stirring the mixture vigorously to ensure good mixing.
 - Slowly heat the sample at a constant rate, for example, 0.3 K per hour.^[5]
 - Continuously monitor the mixture for the disappearance of the solid phase. This can be done visually or by measuring the light transmission through the sample. The point at which the solution becomes clear and all solid has dissolved is the solid-liquid equilibrium point.

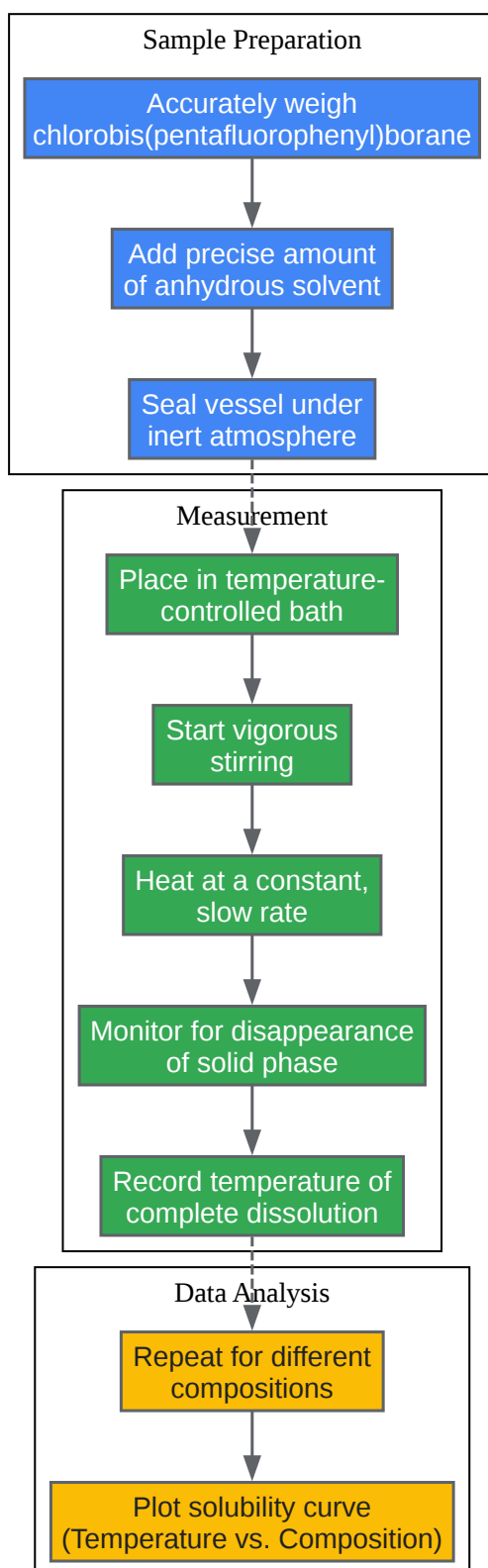
- Record the temperature at which the last solid particle disappears. This temperature corresponds to the solubility of the compound at the prepared composition.
- Data Collection:
 - Repeat the measurement with different compositions of the solute and solvent to determine the solubility over a range of temperatures.
 - For each composition, the experiment can be repeated to ensure reproducibility. The reproducibility of the temperature measurement should be around ± 0.1 K.^[6]

Data Analysis

The collected data points (composition and corresponding dissolution temperature) can be plotted to construct a solubility curve. This curve represents the solid-liquid phase equilibrium for the specific solute-solvent system.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the dynamic method for determining the solubility of **chlorobis(pentafluorophenyl)borane**.



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Caption: Workflow for the dynamic determination of solubility.

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